

Application Notes and Protocols: 1-(2-Methoxypropoxy)-2-propanol in Cleaning Formulations

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Compound of Interest

Compound Name: 1-(2-Methoxypropoxy)-2-propanol

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These application notes provide a comprehensive overview of the use of **1-(2-Methoxypropoxy)-2-propanol**, a propylene glycol ether, in various cleaning formulations. Due to the limited availability of specific performance data for **1-(2-Methoxypropoxy)-2-propanol**, performance characteristics of the closely related and widely used Dipropylene Glycol Methyl Ether (DPM) are included as a representative proxy.

Introduction

1-(2-Methoxypropoxy)-2-propanol is a colorless liquid with a mild, ether-like odor, belonging to the family of propylene glycol ethers.^[1] Its chemical structure, featuring both ether and alcohol functional groups, imparts a unique combination of hydrophilic and lipophilic properties. This dual nature makes it an effective solvent for a wide range of substances, including greases, oils, resins, and various polar and non-polar materials, rendering it a valuable component in cleaning formulations.^{[2][3]} It is completely miscible with water and a number of organic solvents.^{[2][4]}

Physicochemical Properties

A summary of the key physicochemical properties of **1-(2-Methoxypropoxy)-2-propanol** is presented in Table 1. These properties are crucial in determining its suitability for specific

cleaning applications.

Property	Value	Reference
Chemical Name	1-(2-methoxypropoxy)propan-2-ol	[5]
CAS Number	13429-07-7	[5]
Molecular Formula	C ₇ H ₁₆ O ₃	[5]
Molecular Weight	148.20 g/mol	[5][6]
Appearance	Colorless liquid	[1]
Odor	Mild, ether-like	[1]
Boiling Point	203.3 °C at 760 mmHg	[5]
Flash Point	76.7 °C	[5]
Density	0.955 g/mL	[5]
Vapor Pressure	0.0678 mmHg at 25°C	[5]
Water Solubility	Miscible	[2]
Refractive Index	1.422	[5]

Performance Characteristics in Cleaning Formulations (with DPM as a proxy)

As a representative propylene glycol ether, DPM exhibits performance characteristics that are highly relevant to the application of **1-(2-Methoxypropoxy)-2-propanol** in cleaning formulations. These are summarized in Table 2.

Performance Characteristic	Description	Reference
Solvency Power	Excellent solvency for a wide variety of resins including acrylic, epoxies, alkyds, polyesters, nitrocellulose, and polyurethanes. Effectively dissolves oils, greases, and other contaminants.	[2] [4] [7]
Evaporation Rate	Moderate to slow evaporation rate, which allows for longer contact time with the soil, enhancing cleaning performance, especially for soaking applications.	[1] [3]
Surface Tension Reduction	Efficiently reduces the surface tension of cleaning formulations, which improves wetting of surfaces and penetration into soils.	[3] [4]
Coupling Agent	Acts as an excellent coupling agent, helping to create stable and homogeneous mixtures of otherwise immiscible components in a formulation, such as water and organic solvents.	[3] [4] [8]
Low Odor	Possesses a low, mild odor, which is advantageous for formulating consumer and industrial cleaners used in enclosed spaces.	[3] [7]
Low Toxicity	Generally exhibits low toxicity, making it a safer alternative to	[2] [4]

some harsher industrial solvents.

Applications in Cleaning Formulations

The versatile properties of **1-(2-Methoxypropoxy)-2-propanol** make it suitable for a variety of cleaning applications:

- **Household Cleaners:** Its good solvency, low odor, and water miscibility make it an effective ingredient in all-purpose cleaners, floor cleaners, and wax strippers.[\[3\]](#)
- **Industrial & Institutional Cleaners:** Used in heavy-duty degreasers, paint and graffiti removers, and metal cleaners due to its strong ability to dissolve tough residues like hardened paint, coatings, and foam.[\[1\]](#)[\[9\]](#)
- **Electronics Cleaning:** Can be employed for cleaning printed circuit boards and removing flux residues.[\[1\]](#)
- **Precision Cleaning:** In the drug development and manufacturing sector, its properties are beneficial for cleaning laboratory equipment and surfaces where residue-free results are critical.

Experimental Protocol for Evaluating Cleaning Efficacy

This protocol provides a general framework for evaluating the cleaning performance of a formulation containing **1-(2-Methoxypropoxy)-2-propanol**. It is based on principles from established standards such as ASTM D4488 for testing cleaning performance.[\[10\]](#)

Objective: To quantify the soil removal efficacy of a cleaning formulation containing **1-(2-Methoxypropoxy)-2-propanol** from a standardized soiled substrate.

Materials:

- **Substrate:** Standardized panels (e.g., stainless steel, vinyl composite tile).
- **Soil:** A standardized soil mixture (e.g., a mixture of oils, grease, and particulate matter).

- **Cleaning Formulation:** A test formulation containing a known concentration of **1-(2-Methoxypropoxy)-2-propanol**.
- **Reference Cleaner:** A standard or commercially available cleaner for comparison.
- **Cleaning Apparatus:** A straight-line washability apparatus or a similar automated cleaning device to ensure reproducibility.
- **Evaluation Equipment:** A colorimeter or spectrophotometer to measure the change in surface reflectance or a high-resolution camera for visual assessment.

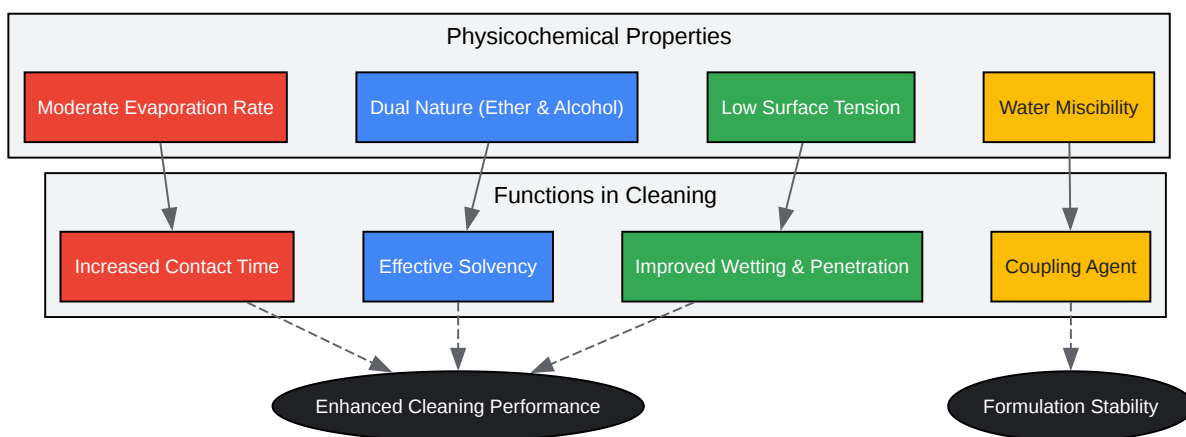
Procedure:

- **Substrate Preparation:** Pre-clean the substrate panels to ensure a uniform surface.
- **Soiling:** Apply the standardized soil mixture uniformly to the substrate panels. Allow the soil to age for a specified period to ensure it is set.
- **Cleaning:**
 - Mount a soiled panel in the cleaning apparatus.
 - Apply a specified amount of the test cleaning formulation to the cleaning sponge or cloth.
 - Run the cleaning apparatus for a set number of cycles.
 - Rinse the panel with deionized water and allow it to air dry.
- **Evaluation:**
 - Measure the reflectance of the cleaned panel using a colorimeter at multiple points.
 - Calculate the percentage of soil removal based on the reflectance values of the unsoiled, soiled, and cleaned panels.
 - Alternatively, a panel of trained evaluators can visually assess the cleaning performance against a rating scale.

- Data Analysis: Compare the soil removal efficiency of the test formulation with the reference cleaner.

Visualizations

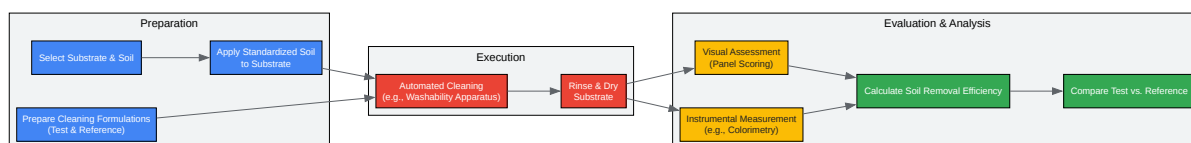
Logical Relationship of Properties to Cleaning Function



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Caption: Relationship between properties and cleaning functions.

Experimental Workflow for Cleaning Efficacy Evaluation



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Caption: Workflow for evaluating cleaning efficacy.

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